

Technical Support Center: C-Flex™ 072 Tubing for Peristaltic Pumps

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Compound of Interest

Compound Name: C-Flex

Cat. No.: B1167309

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on maximizing the operational life of **C-Flex™ 072** thermoplastic elastomer (TPE) tubing in peristaltic pump applications.

Troubleshooting Guide

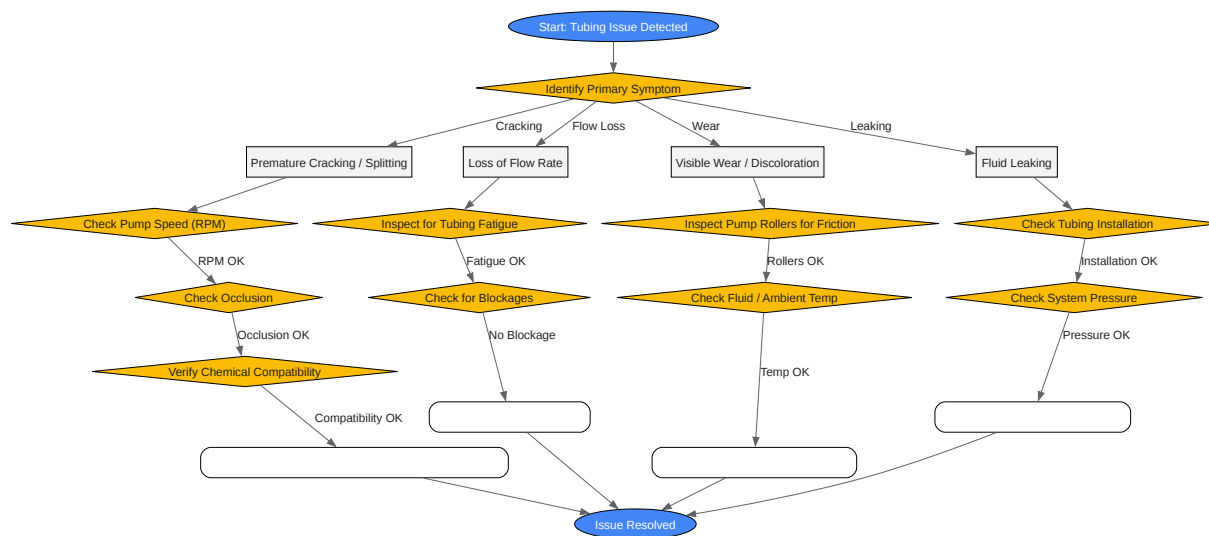
This guide addresses common issues that can lead to premature tubing failure.

Problem	Potential Causes	Recommended Solutions
Premature Cracking or Splitting	<p>Excessive Pump Speed (RPM): High RPMs increase the frequency of compression cycles, accelerating material fatigue.[1] Over-Occlusion: The pump rollers are squeezing the tubing too tightly, causing excessive stress.[2][3]</p> <p>Chemical Incompatibility: The fluid being pumped is chemically attacking the tubing material.[4]</p>	<p>Reduce Pump Speed: Operate the pump at the lowest possible RPM for your application to reduce wear.[4]</p> <p>Adjust Occlusion: Follow the pump manufacturer's guidelines to set the correct occlusion. Compression should not exceed 25%.[1] Verify Chemical Compatibility: Consult a chemical compatibility chart. C-Flex™ 072 has good resistance to acids, bases, and water, but may degrade with long-term exposure to organic solvents or oils.[5][6]</p>
Loss of Flow Rate / Inconsistent Flow	<p>Tubing Fatigue: The tubing has lost its elasticity and no longer returns to its original shape after roller compression.</p> <p>Blockages: Particulate matter in the fluid path is obstructing flow.[7][8] Incorrect Tubing Size: The tubing dimensions (ID, wall thickness) are not optimal for the pump head.</p>	<p>Scheduled Replacement: Replace tubing at regular intervals before failure occurs. [9][10] Fluid Filtration: Use an appropriate filter on the suction side of the pump to prevent particulates from entering the tubing.[7] Use Correct Tubing Size: Ensure the tubing dimensions match the pump manufacturer's specifications.</p>
Visible Wear, Flattening, or Discoloration	<p>High Friction: Abrasion between the tubing and the pump rollers.[11] Elevated Temperature: The fluid or ambient temperature exceeds the recommended operating range for C-Flex™ (-67°C to</p>	<p>Inspect Pump Rollers: Check rollers for sharp edges or debris and replace if necessary.[10] Control Temperature: Maintain fluid and ambient temperatures within the specified range.[2]</p>

	135°C).[5] UV Exposure: Prolonged exposure to UV radiation can degrade the tubing material.[4]	Protect from UV: C-Flex™ 072 is opaque, which helps protect light-sensitive fluids, but the tubing itself should be shielded from direct UV light sources.[6] [12]
Leaking at Connections or Pump Head	Improper Installation: Tubing is twisted, kinked, or not securely fitted in the pump head.[1] Tubing Rupture: A complete failure of the tubing wall due to fatigue or chemical attack.[13] High System Pressure: Exceeding the pressure limits of the tubing.[1]	Correct Installation: Ensure the tubing is installed straight and is properly aligned with the pump head.[4] Regular Inspection: Visually inspect the tubing before each run for any signs of wear or damage.[4][9] Monitor Pressure: Use pressure sensors or relief valves to ensure the system pressure stays within the tubing's limits.[10]

Troubleshooting Workflow

The following diagram illustrates a logical workflow for diagnosing and resolving common tubing issues.



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Caption: Troubleshooting decision tree for **C-Flex™** 072 tubing failures.

Frequently Asked Questions (FAQs)

Q1: What factors have the greatest impact on the lifespan of **C-Flex™** 072 tubing? A1: The primary factors are pump speed (RPM), system pressure, occlusion (squeeze) percentage, and chemical compatibility with the fluid being pumped.[1][2] Higher speeds, pressures, and occlusion rates will significantly shorten tubing life.[1]

Q2: How does pump speed affect tubing life? A2: Pump tubing life is finite and directly related to the number of compression cycles (occlusions) it can withstand.[1] Higher RPMs lead to more rapid accumulation of these cycles, causing material fatigue more quickly. To maximize life, use a larger inner diameter (ID) tubing at a lower pump speed to achieve the desired flow rate.

Q3: What is the recommended sterilization method for **C-Flex™** 072? A3: The recommended method is gamma irradiation.[5] While the tubing can also be autoclaved, repeated autoclaving can degrade the material.[5]

Q4: Can I use **C-Flex™** 072 with organic solvents? A4: Caution is advised. While **C-Flex™** TPEs have good resistance to many solutions, long-term exposure to organic solvents, oils, and fuels can cause degradation.[6] It is imperative to test for chemical compatibility before use in a critical application.[5]

Q5: What are the typical operating temperatures for **C-Flex™** 072? A5: The recommended temperature range is from -67°C to 135°C (-85°F to 275°F).[5] Operating outside this range can reduce mechanical strength and accelerate wear.[2]

Quantitative Data Summary

The lifespan of peristaltic pump tubing is highly dependent on operating conditions. The following table provides a comparative baseline for different tubing materials under standardized test conditions. Note that **C-Flex™** 072 is a specific formulation, and its performance may vary.

Table 1: Average Service Life of Various Tubing Materials (Hours) Data is based on continuous pumping of water at 21°C (70°F) and 0 bar back pressure.

Tubing Material	Motor Speed: 50 RPM	Motor Speed: 600 RPM
Norprene®	10,000	1,000
PharMed® BPT	10,000	1,000
C-FLEX®	500	100
Silicone	500	100
Viton®	150	30

Source: Adapted from
Avantor's Masterflex® Tubing
Life Technical Data.[\[2\]](#)

Experimental Protocols

Protocol: Peristaltic Pump Tubing Life Study

This protocol outlines a standardized method for evaluating the lifespan of **C-Flex™** 072 tubing under specific experimental conditions.

1. Objective: To determine the operational lifespan (in hours) of a specific size of **C-Flex™** 072 tubing at a defined pump speed, pressure, and fluid condition.

2. Materials & Equipment:

- Peristaltic pump drive and pump head (e.g., 3-roller head)
- Pre-cut, sterilized sections of **C-Flex™** 072 tubing
- Test fluid (e.g., DI water, buffer solution)
- Pressure gauge or transducer
- Back-pressure valve
- Calibrated flowmeter or precision balance
- Reservoir for test fluid

- Fittings and clamps

3. Methodology:

- Setup:

1. Install a new, pre-measured section of **C-Flex™** 072 tubing into the pump head according to the manufacturer's instructions. Ensure the tubing is not twisted or kinked.
2. Connect the tubing inlet to the fluid reservoir and the outlet to the flowmeter and back-pressure valve assembly.
3. Set the back-pressure valve to the desired system pressure (e.g., 10 psi).[\[5\]](#)

- Execution:

1. Prime the pump to ensure the tubing is filled with fluid and all air is purged.
2. Set the pump drive to the desired speed (e.g., 300 RPM).[\[5\]](#)
3. Start the pump and a timer simultaneously.
4. Record the initial flow rate.
5. Continuously operate the pump under the set conditions.
6. Periodically (e.g., every 8-24 hours), measure and record the flow rate to monitor for decay.

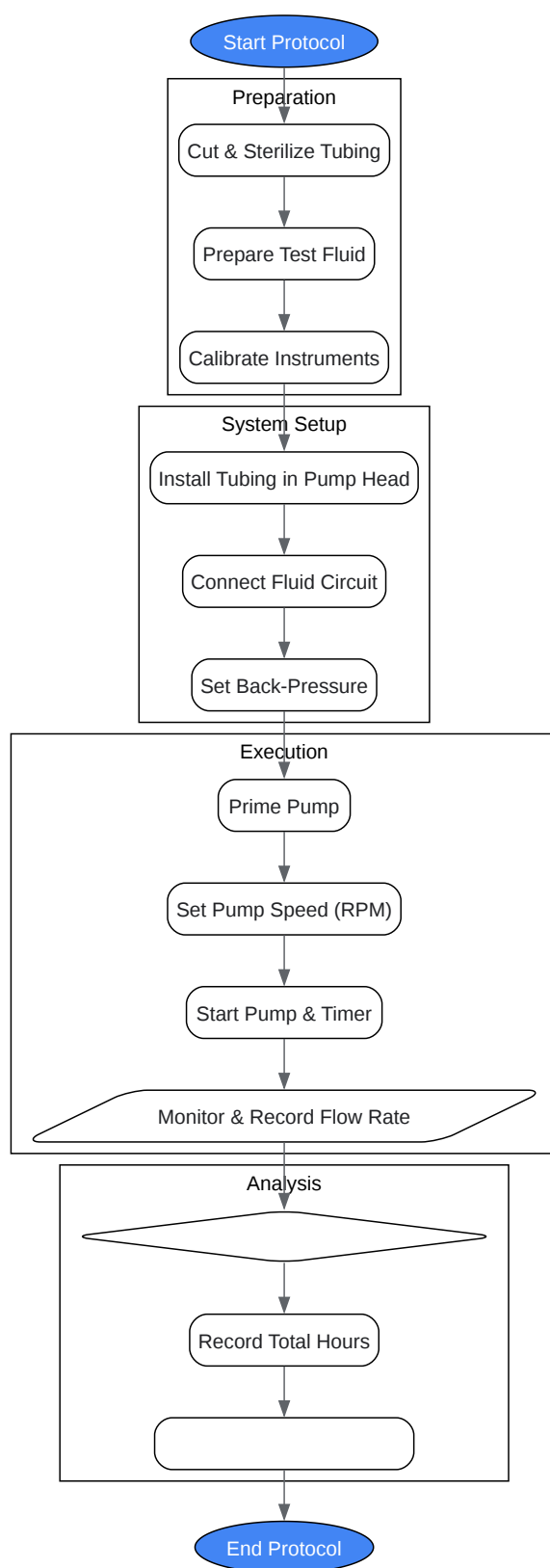
- Endpoint Definition:

1. The test is complete when one of the following failure criteria is met:
 - Catastrophic tubing rupture (leakage).
 - A predefined drop in flow rate (e.g., 50% reduction from the initial rate).

- Data Analysis:

1. Record the total operating time in hours until the failure endpoint was reached.
2. Repeat the experiment with multiple tubing samples ($n \geq 3$) to ensure statistical validity.
3. Calculate the average lifespan and standard deviation.

Experimental Workflow Diagram



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Caption: Workflow for a standardized peristaltic pump tubing life study.

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